

4-Amino-1-Butanol: A Versatile Bifunctional Intermediate in Modern Chemical Synthesis

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Compound of Interest

Compound Name: 4-(Fmoc-amino)-1-butanol

Cat. No.: B1598097

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Abstract

4-Amino-1-butanol (CAS: 13325-10-5), a structurally simple yet highly versatile molecule, serves as a critical building block in a multitude of chemical applications.^[1] Its unique bifunctional nature, possessing both a primary amine and a primary alcohol functional group, allows it to be a linchpin intermediate in the synthesis of a diverse array of complex molecules, ranging from life-saving pharmaceuticals to advanced polymers and specialized agrochemicals.^{[1][2]} This guide provides an in-depth exploration of the core applications of 4-amino-1-butanol, elucidating the chemical principles behind its utility, presenting detailed experimental protocols, and offering insights into its role in driving innovation across various scientific disciplines.

Core Properties and Strategic Importance

4-Amino-1-butanol is a colorless to light yellow liquid characterized by its miscibility in water and other polar organic solvents.^{[2][3]} The strategic value of this intermediate lies in the differential reactivity of its two functional groups—the nucleophilic amine and the versatile hydroxyl group. This allows for selective chemical modifications, making it an ideal starting material for multi-step synthetic pathways.^[2]

Physicochemical Data Summary

For reproducible and safe experimentation, a clear understanding of the physical and chemical properties of a reagent is paramount.

Property	Value	Reference
CAS Number	13325-10-5	[1][2]
Molecular Formula	C ₄ H ₁₁ NO	[2][4]
Molecular Weight	89.14 g/mol	[5]
Appearance	Colorless to slightly yellow liquid	[1][2]
Boiling Point	206 °C (lit.)	
Melting Point	16-18 °C (lit.)	
Density	0.967 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D ~1.462 (lit.)	
Solubility	Soluble in water, chloroform, acetone, ethyl acetate	[3]

Safety and Handling Profile

4-Amino-1-butanol is classified as a corrosive substance that can cause severe skin burns and eye damage.[6] Proper handling and storage are critical for laboratory safety.

Hazard Category	GHS Information	Precautionary Measures
Pictograms	Corrosion (GHS05)	
Signal Word	Danger	
Hazard Statements	H314: Causes severe skin burns and eye damage.	[7]
Precautionary Statements	P280: Wear protective gloves/clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
Storage	Store locked up in a cool, dry, well-ventilated area away from incompatible substances like acids and strong oxidizing agents.[8][9]	

Applications in Pharmaceutical Synthesis

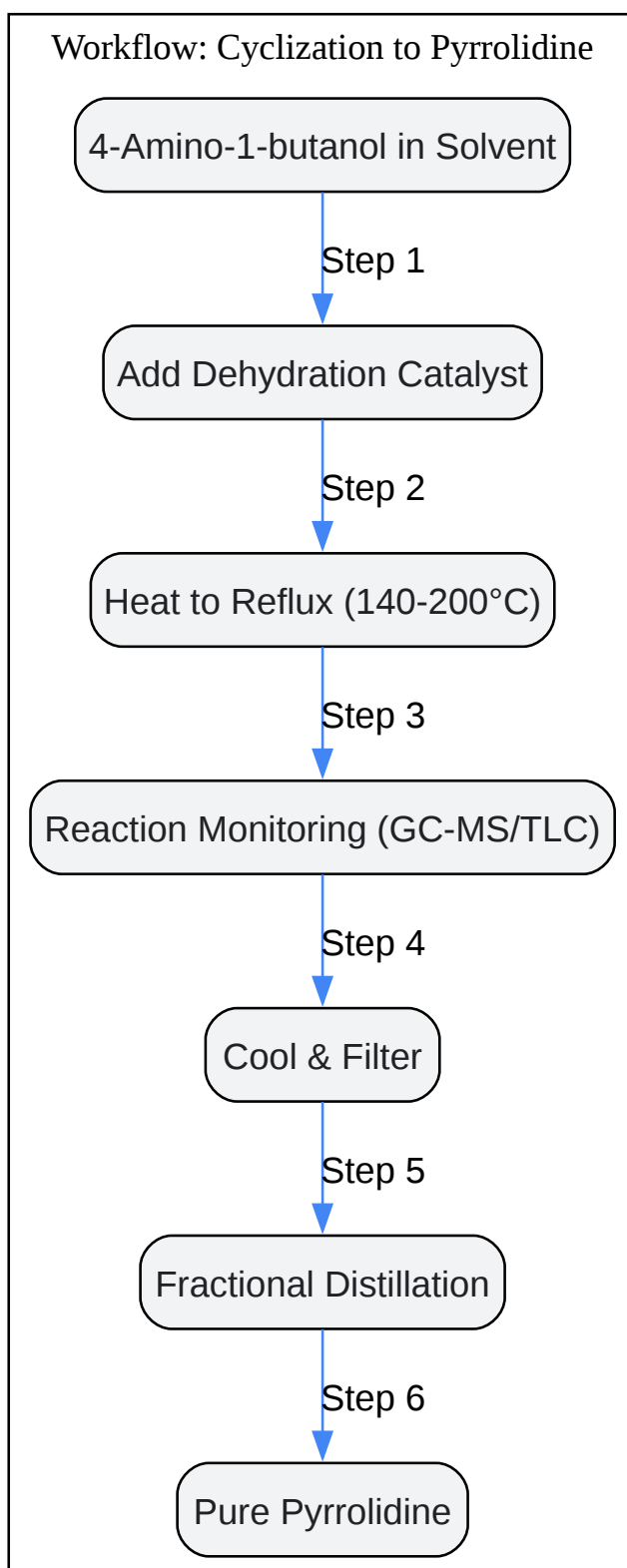
The pharmaceutical industry extensively utilizes 4-amino-1-butanol as a key intermediate for synthesizing Active Pharmaceutical Ingredients (APIs).[1] Its structure is a recurring motif in various bioactive molecules.

Building Block for Heterocyclic Scaffolds: The Synthesis of Pyrrolidine

One of the most fundamental applications of 4-amino-1-butanol is its role as a precursor to pyrrolidine, a saturated heterocycle found in numerous FDA-approved drugs, including Procyclidine and Mitiglinide.[10][11] The intramolecular cyclization of 4-amino-1-butanol provides an efficient route to this valuable scaffold.

This protocol describes a general method for the intramolecular cyclization.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-amino-1-butanol in a suitable high-boiling solvent (e.g., xylene).
- **Catalyst Addition:** Add a dehydration catalyst, such as alumina or a supported acid catalyst.
- **Cyclization:** Heat the reaction mixture to reflux (typically 140-200°C, depending on the solvent and catalyst) for several hours. Monitor the reaction progress by GC-MS or TLC. The reaction proceeds via the formation of an intermediate that readily cyclizes, eliminating a molecule of water.
- **Workup and Purification:** After completion, cool the reaction mixture. Filter to remove the catalyst. The crude pyrrolidine can be purified by fractional distillation to yield the final product.



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Figure 1. Experimental workflow for the synthesis of pyrrolidine.

The Role of N-Boc Protected 4-Amino-1-Butanol

For complex syntheses, selective protection of the amine functionality is crucial. The tert-butoxycarbonyl (Boc) group is a widely used protecting group in medicinal chemistry due to its stability and ease of removal under mild acidic conditions.^[12] The resulting intermediate, 4-(Boc-amino)-1-butanol, allows chemists to perform reactions exclusively at the hydroxyl site without interference from the amine group.^[12]

Synthesis of 4-(Boc-amino)-1-butanol: This protection is typically achieved by reacting 4-amino-1-butanol with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base.^[12] This protected intermediate is a cornerstone in peptide synthesis and the creation of complex drug candidates.^[12]

Case Study: Synthesis of Antiviral and Contraceptive Drugs

- **Famciclovir and Penciclovir:** 4-Amino-2-hydroxymethyl-1-butanol, a derivative, serves as a key intermediate in a novel synthesis route for the antiviral drug Famciclovir. This highlights how substituted versions of the core molecule are employed to build complex APIs.
- **Desogestrel:** While direct use is not explicitly detailed in the provided results, 4-amino-1-butanol derivatives are foundational for building the complex steroidal frameworks of oral contraceptives like Desogestrel.^{[13][14][15]} The synthesis of such molecules often involves intricate multi-step pathways where bifunctional building blocks are essential.^{[16][17][18]}
- **Selexipag:** The derivative 4-isopropylamino-1-butanol is a critical starting material in the multi-step synthesis of Selexipag, a drug used to treat pulmonary hypertension.^[19]

Applications in Polymer Science

The dual functionality of 4-amino-1-butanol makes it an excellent monomer or linker for creating advanced polymers with tailored properties, particularly for biomedical applications.

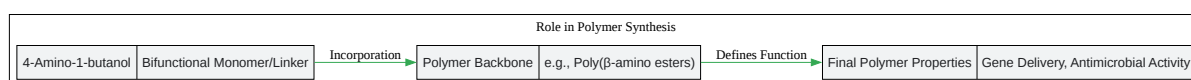
Gene Delivery Systems

4-Amino-1-butanol is used as a linker in the synthesis of highly branched poly(β -amino esters) (HPAEs). These polymers are investigated for their potential in gene delivery systems, where

they can form complexes with DNA or RNA and facilitate their entry into cells. The primary amine groups along the polymer backbone are crucial for this function.

Modulating Polymer Properties

The molecule can be incorporated as a side chain in copolymers to modulate their biological activities. For example, its inclusion can influence the antimicrobial and hemolytic (ability to rupture red blood cells) properties of the final polymer, a critical consideration for materials intended for in-vivo use. The Boc-protected form, 4-(Boc-amino)-1-butanol, is particularly valuable for synthesizing polymers for targeted drug delivery systems within living organisms. [12]



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Figure 2. Logical relationship of 4-amino-1-butanol in polymer design.

Agrochemical and Industrial Applications

Beyond pharmaceuticals and polymers, 4-amino-1-butanol is a versatile intermediate in other sectors of the chemical industry.

- **Agrochemicals:** It serves as an intermediate in the synthesis of plant growth regulators, herbicides, and insecticides.[2] Its structure can be integrated into larger molecules designed to interact with specific biological pathways in plants or insects.
- **Corrosion Inhibitors:** Amino alcohols are known to function as corrosion inhibitors for reinforced concrete.[20] They can be added as an admixture to fresh concrete or applied to existing surfaces, where they form a protective layer on the steel rebar, mitigating chloride-induced corrosion.[20]

- Fuel Additives: It can be used as a fuel additive to improve combustion performance by increasing the octane number and promoting more complete combustion, which in turn can reduce harmful exhaust emissions.[2]
- CO₂ Capture: The compound is being explored for its potential in environmental technologies, such as flue gas purification, due to its higher CO₂ solubility.[1]

Conclusion

4-Amino-1-butanol is a quintessential example of a versatile chemical intermediate whose value is derived from its bifunctional simplicity. Its ability to serve as a precursor for essential heterocyclic systems like pyrrolidine, act as a modular component in advanced polymer synthesis, and contribute to the creation of potent agrochemicals and pharmaceuticals underscores its broad industrial significance.[1][2] For researchers and drug development professionals, a thorough understanding of the reactivity and handling of 4-amino-1-butanol is key to unlocking its full potential in the design and synthesis of next-generation molecules. The continued exploration of this compound, including its microbial production from renewable resources, promises to further expand its application horizon.[21][22]

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